

Safeguarding Your Research: A Comprehensive Guide to Handling Jtt-010

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Compound of Interest

Compound Name: Jtt-010

Cat. No.: B608260

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For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for the handling and disposal of **Jtt-010** (CAS: 872422-30-5), a protein kinase C-beta isoform selective inhibitor. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure research environment. This document is intended for researchers, scientists, and drug development professionals.

Understanding the Compound: Jtt-010

Jtt-010 is a potent research compound requiring careful handling. While it is shipped as a non-hazardous chemical at ambient temperatures, its toxicological properties have not been exhaustively investigated. Therefore, treating the compound with a high degree of caution is imperative.^[1]

Chemical and Physical Properties	
CAS Number	872422-30-5
Molecular Formula	C23H23N3O5S
Molecular Weight	453.51 g/mol
Appearance	Crystalline solid
Storage	Short-term (days to weeks): 0 - 4 °C, protected from light. Long-term (months to years): -20 °C, protected from light.[1]

Personal Protective Equipment (PPE): Your First Line of Defense

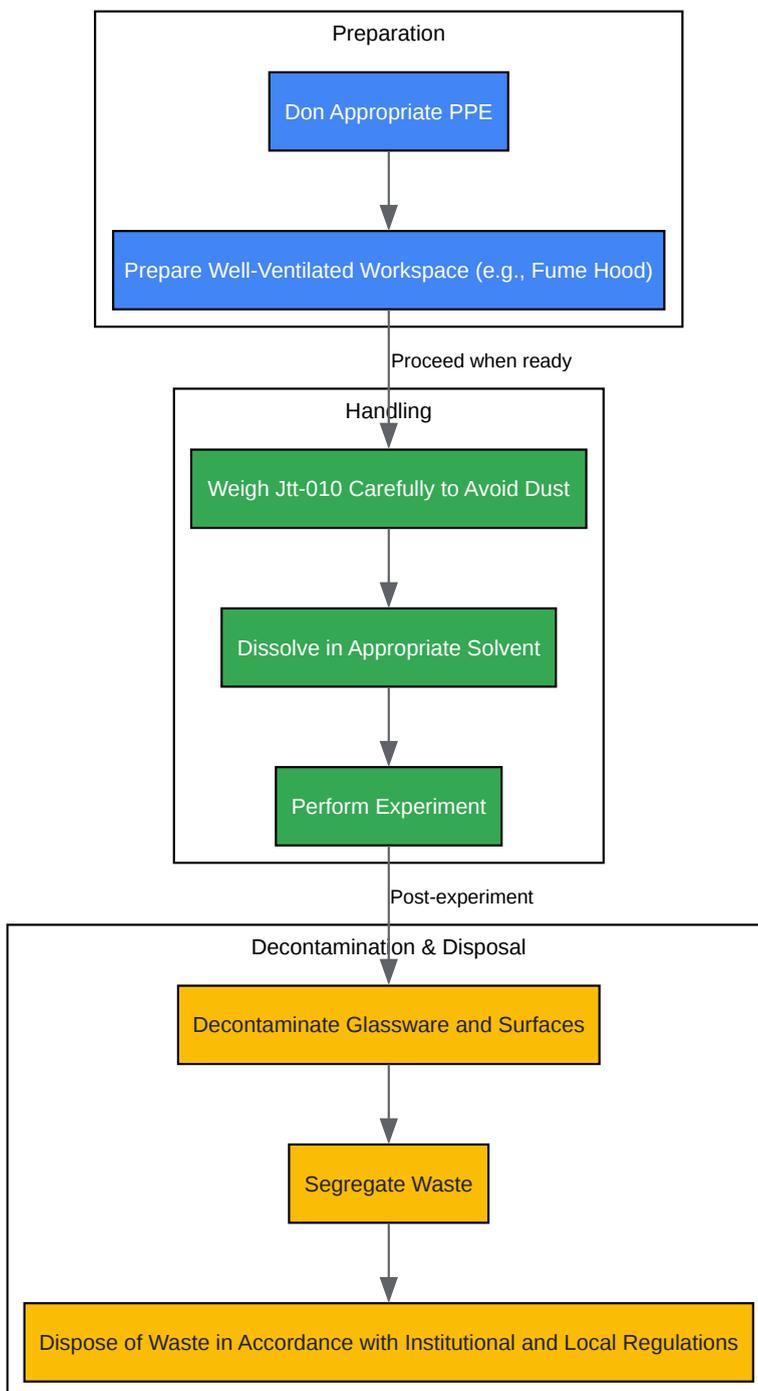
The following PPE is mandatory when handling **Jtt-010** to minimize exposure risk.

PPE Component	Standard	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handled in a well-ventilated area. Use a NIOSH-approved respirator if creating dust or aerosols.	Prevents inhalation of the compound.

Safe Handling and Operational Workflow

A systematic approach to handling **Jtt-010** is crucial. The following workflow outlines the key steps from preparation to disposal.

Jtt-010 Safe Handling and Disposal Workflow



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References

- 1. medkoo.com [medkoo.com]
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